



Application Notes: Molecular Dynamics Simulation of the ZINC12409120-α-Klotho Complex

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Compound of Interest		
Compound Name:	ZINC12409120	
Cat. No.:	B15140228	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: α -Klotho is a critical co-receptor for Fibroblast Growth Factor 23 (FGF23), a hormone that regulates phosphate and vitamin D metabolism. The FGF23- α -Klotho-FGFR signaling complex plays a pivotal role in mineral homeostasis, and its dysregulation is implicated in various diseases, including chronic kidney disease (CKD) and disorders of phosphate metabolism.[1][2][3] Disrupting the protein-protein interaction between FGF23 and α -Klotho presents a promising therapeutic strategy.

ZINC12409120 has been identified as a small-molecule inhibitor that targets the FGF23:α-Klotho interface.[4] Experimental studies have confirmed that **ZINC12409120** effectively reduces FGF23-mediated extracellular signal-regulated kinase (ERK) activities with a half-maximal inhibitory concentration (IC50) of $5.0 \pm 0.23 \, \mu M.[1][5][6]$ Molecular dynamics (MD) simulations are a powerful tool to elucidate the binding mechanism, stability, and dynamic interactions of **ZINC12409120** with α-Klotho at an atomic level. These simulations can guide lead optimization efforts by revealing key residue interactions and the conformational changes induced upon binding.

This document provides a detailed protocol for setting up, running, and analyzing an MD simulation of the **ZINC12409120**- α -Klotho complex.

Key Components and Data







The following tables summarize the essential information for the protein, ligand, and simulation parameters.

Table 1: Properties of **ZINC12409120** and Human α -Klotho



Component	Property	Value / Description	Reference
Ligand	Name	ZINC12409120	[1]
IUPAC Name	{3,4-dihydro-1H-isoquinolin-2-yl-[3-(1H-indol-4-yl)-1,2,4-oxadiazol-5-yl]methanone}	[1][5]	
Activity	Reduces FGF23- mediated ERK activities	[1]	_
IC50	5.0 ± 0.23 μM	[1][5][6]	_
Binding Site	Interacts with residues on KL1, KL2, and the linker domains of α-Klotho.	[1][4]	
Protein	Name	α-Klotho (extracellular domain)	[7]
Source	Homo sapiens	[8]	
PDB ID	5W21 (as part of FGF23-FGFR1c-α-Klotho ternary complex)	[1][7]	
Structure	Composed of two homologous domains, KL1 and KL2.	[3]	_
Function	Co-receptor for FGF23, involved in mineral homeostasis.	[3]	

Signaling Pathway and Workflow Visualization



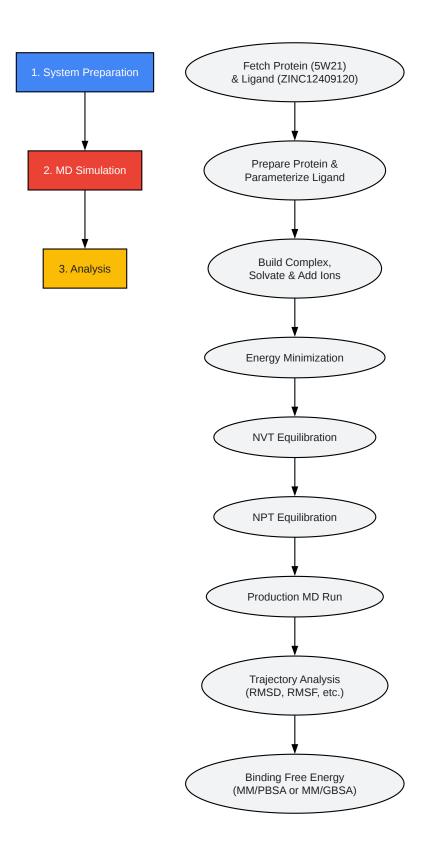
The following diagrams illustrate the biological context and the computational workflow.



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Caption: FGF23 signaling pathway and inhibition by **ZINC12409120**.





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